

Characterization of Setosusin: A Spectroscopic and Biosynthetic Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data and biosynthetic pathways associated with **Setosusin**, a fungal meroterpenoid. The information is compiled to assist in the research and development of novel therapeutic agents.

Spectroscopic Data for Setosusin

The structural elucidation of **Setosusin** has been primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The absolute configuration was further confirmed by Circular Dichroism (CD) spectroscopy.

Nuclear Magnetic Resonance (NMR) Data

The following tables summarize the ¹H and ¹³C NMR chemical shift assignments for **Setosusin**, recorded in acetone-d₆.

Table 1: ¹H NMR Spectroscopic Data for **Setosusin** (acetone-d₆)



Position	δΗ (ррт)	Multiplicity	J (Hz)
4	3.32	d	11.4
4	2.99	d	11.4
5	5.34	s	
8	2.30	m	-
8	1.85	m	-
9	1.68	m	-
9	1.57	m	-
11	1.43	m	-
12	1.75	m	-
12	1.50	m	-
13	5.13	t	7.2
15	2.08	m	
16	1.63	S	-
17	1.58	S	-
18	1.70	S	-
2'-Me	2.05	S	-
4'-Me	2.45	S	-
6'-OH	10.5	S	-

Table 2: ¹³C NMR Spectroscopic Data for **Setosusin** (acetone-d₆)



Position	δC (ppm)
1	172.0
2	88.1
3	51.2
4	42.1
5	118.9
6	143.2
7	40.1
8	24.5
9	40.3
10	37.2
11	77.9
12	37.1
13	124.9
14	132.0
15	25.9
16	17.8
17	16.2
18	20.9
1'	110.1
2'	162.2
3'	108.8
4'	163.7
5'	103.4



6'	160.8
2'-Me	8.8
4'-Me	21.1
2"	203.1
3"	98.6
4"	175.8
5"	78.3

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) data was obtained using electrospray ionization (ESI).

Table 3: Mass Spectrometry Data for **Setosusin**

lon	Calculated m/z	Found m/z
[M+H]+	523.2645	523.2640
[M+Na] ⁺	545.2464	545.2459

Experimental Protocols NMR Spectroscopy

NMR spectra were acquired on a Bruker AVANCE III HD spectrometer operating at 500 MHz for 1 H and 125 MHz for 13 C. Samples were dissolved in acetone-d₆. Chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the residual solvent signals (acetone-d₆: δ H 2.05, δ C 29.84).

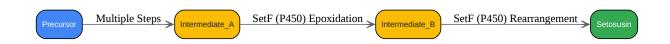
Mass Spectrometry

High-resolution mass spectra were obtained on a Thermo Fisher Scientific Exactive Plus Orbitrap mass spectrometer with an ESI source.



Biosynthetic Pathway of Setosusin

The biosynthesis of **Setosusin** involves a complex pathway, with the key step being the formation of the characteristic spiro-fused 3(2H)-furanone moiety catalyzed by the cytochrome P450 enzyme, SetF.



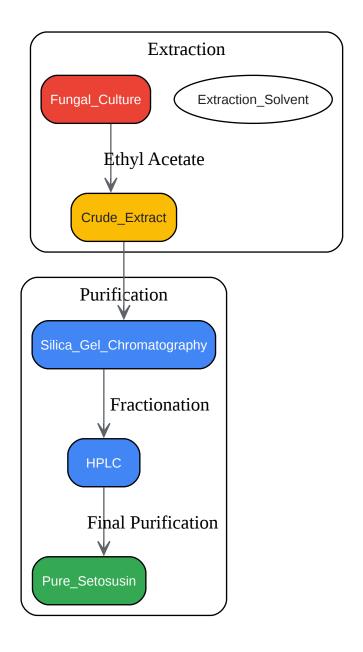
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Setosusin Biosynthetic Pathway

Experimental Workflow: Isolation of Setosusin

The general workflow for the isolation and purification of **Setosusin** from fungal cultures is outlined below.





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Setosusin Isolation Workflow

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